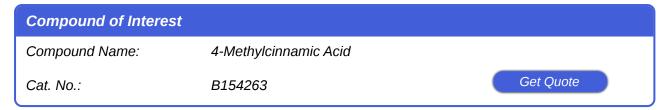


# An In-depth Technical Guide to 4-Methylcinnamic Acid (CAS 1866-39-3)

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**4-Methylcinnamic acid** (CAS: 1866-39-3), a derivative of cinnamic acid, is an organic compound with significant potential in various scientific fields, particularly in drug development and materials science. It serves as a valuable intermediate in the synthesis of pharmaceuticals and other bioactive molecules.[1] Notably, it has demonstrated promising antifungal properties, making it a subject of interest for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the properties, synthesis, analysis, and biological activities of **4-Methylcinnamic acid**.

### **Chemical and Physical Properties**

**4-Methylcinnamic acid** is a white to light yellow crystalline solid.[2][3] Its key chemical and physical properties are summarized in the tables below.

# **Table 1: General Properties of 4-Methylcinnamic Acid**



Property	Value	Reference	
CAS Number	1866-39-3	[1][2][4][5][6][7]	
Molecular Formula	C10H10O2	[1][5][6][7]	
Molecular Weight	162.19 g/mol	[1][4][5][7]	
Appearance	White to light yellow crystalline powder	[2][3]	
IUPAC Name	(2E)-3-(4-methylphenyl)prop-2-enoic acid		

**Table 2: Physical Properties of 4-Methylcinnamic Acid** 

Property	- Value	Reference
Melting Point	196-198 °C	[4][7][8]
Boiling Point	300.6 °C (estimated)	[9]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Slightly soluble in water.	[10][11]
logP (o/w)	2.870 (estimated)	[9]

Table 3: Spectral Data of 4-Methylcinnamic Acid

Technique	Key Data	Reference
¹H NMR	Spectral data available. [9][11][12]	
<sup>13</sup> C NMR	Spectral data available.	
Infrared (IR)	Spectral data available.	[13]
Mass Spectrometry (MS)	m/z Top Peak: 162	[14]

# **Experimental Protocols**



### **Synthesis of 4-Methylcinnamic Acid**

**4-Methylcinnamic acid** can be synthesized through several established organic reactions. The Perkin and Knoevenagel condensation reactions are two common and effective methods.

#### 1. Perkin Reaction

The Perkin reaction involves the condensation of an aromatic aldehyde (p-tolualdehyde) with an acid anhydride (acetic anhydride) in the presence of a weak base (sodium acetate).

Diagram of Perkin Reaction Workflow



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#### · Detailed Protocol:

- Combine p-tolualdehyde (1 equivalent), acetic anhydride (1.5 equivalents), and anhydrous sodium acetate (1 equivalent) in a round-bottom flask equipped with a reflux condenser.
- Heat the reaction mixture in an oil bath at 180°C for 5 hours.
- Allow the mixture to cool to room temperature and then pour it into a beaker containing water.
- Boil the aqueous mixture to hydrolyze the excess acetic anhydride.
- If the product does not crystallize upon cooling, acidify the solution with concentrated hydrochloric acid until precipitation is complete.
- Collect the crude product by vacuum filtration and wash with cold water.
- Purify the crude 4-Methylcinnamic acid by recrystallization from a suitable solvent system, such as ethanol/water.



#### 2. Knoevenagel Condensation

The Knoevenagel condensation involves the reaction of an aromatic aldehyde (p-tolualdehyde) with a compound containing an active methylene group (malonic acid) in the presence of a basic catalyst (e.g., pyridine and piperidine).

Diagram of Knoevenagel Condensation Workflow



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Knoevenagel Condensation for **4-Methylcinnamic Acid**.

#### · Detailed Protocol:

- Dissolve p-tolualdehyde (1 equivalent) and malonic acid (1.2 equivalents) in pyridine in a round-bottom flask.
- Add a catalytic amount of piperidine to the solution.
- Heat the reaction mixture to reflux for 2-3 hours.
- Cool the reaction mixture and pour it into a mixture of crushed ice and concentrated hydrochloric acid.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid with cold water and then purify by recrystallization.

### **Purification: Recrystallization**

Recrystallization is a standard method for purifying solid organic compounds.

Detailed Protocol:



- Dissolve the crude 4-Methylcinnamic acid in a minimum amount of a hot solvent (e.g., ethanol).
- If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.
- Hot filter the solution to remove the charcoal and any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature to form crystals.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration and wash with a small amount of cold solvent.
- o Dry the crystals in a desiccator or a vacuum oven.

### **Analytical Methods**

- 1. Nuclear Magnetic Resonance (NMR) Spectroscopy
- Sample Preparation: Dissolve 5-10 mg of **4-Methylcinnamic acid** in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d<sub>6</sub> or CDCl<sub>3</sub>) in an NMR tube.
- Instrument Parameters (Example for a 400 MHz spectrometer):
  - ¹H NMR: Pulse angle: 30-45°; Acquisition time: 2-4 s; Relaxation delay: 1-5 s.
  - <sup>13</sup>C NMR: Pulse angle: 30-45°; Acquisition time: 1-2 s; Relaxation delay: 2-5 s.
- 2. Infrared (IR) Spectroscopy
- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Instrument Parameters: Scan range: 4000-400 cm<sup>-1</sup>; Resolution: 4 cm<sup>-1</sup>.
- 3. Mass Spectrometry (MS)



- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile).
- Ionization Technique: Electrospray ionization (ESI) is commonly used.
- Analysis Mode: Can be run in either positive or negative ion mode.

## **Biological Activity: Antifungal Properties**

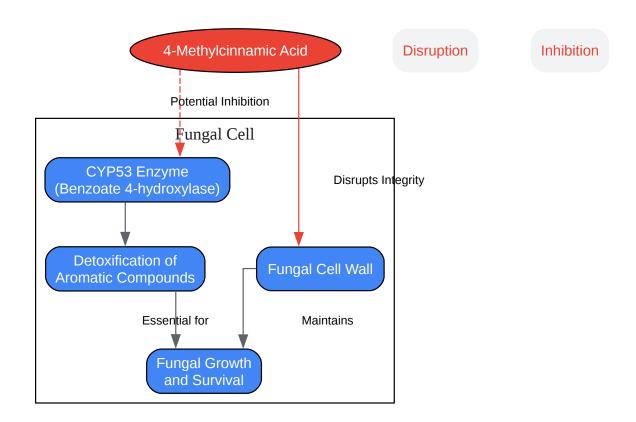
Recent studies have highlighted the potential of **4-Methylcinnamic acid** as an antifungal agent. It has been shown to act as an intervention catalyst, enhancing the efficacy of conventional antifungal drugs. [2][15]

#### **Mechanism of Action**

The proposed antifungal mechanism of **4-Methylcinnamic acid** involves the disruption of the fungal cell wall. [2]This action can potentiate the effects of other cell wall-disrupting agents. While not definitively proven for the 4-methyl derivative, related cinnamic acids are known to inhibit the fungal enzyme benzoate 4-hydroxylase (CYP53), which is crucial for the detoxification of aromatic compounds in fungi. [16]Inhibition of this enzyme could be a contributing factor to its antifungal activity.

Diagram of Proposed Antifungal Mechanism





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Proposed antifungal mechanism of **4-Methylcinnamic Acid**.

### **Antifungal Susceptibility Testing**

A standard method to evaluate the antifungal activity of **4-Methylcinnamic acid** is through broth microdilution assays.

- Detailed Protocol:
  - Prepare a stock solution of **4-Methylcinnamic acid** in a suitable solvent like DMSO.
  - Perform serial two-fold dilutions of the compound in a 96-well microtiter plate using a growth medium such as RPMI-1640.
  - Prepare a standardized inoculum of the fungal strain to be tested (e.g., Candida albicans, Aspergillus fumigatus) according to CLSI guidelines.



- Add the fungal inoculum to each well of the microtiter plate.
- Include positive (fungus in medium) and negative (medium only) controls.
- Incubate the plates at an appropriate temperature (e.g., 35°C) for 24-48 hours.
- Determine the Minimum Inhibitory Concentration (MIC), which is the lowest concentration
  of the compound that visibly inhibits fungal growth.

# **Safety Information**

**4-Methylcinnamic acid** is classified as an irritant. It can cause skin and serious eye irritation, and may cause respiratory irritation. [17]

### **Table 4: Hazard and Precautionary Statements**



Туре	Code	Statement	Reference
Hazard	H315	Causes skin irritation	[17]
Hazard	H319	Causes serious eye irritation	[17]
Hazard	H335	May cause respiratory irritation	[17]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/va pors/spray	[17]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection	[17]
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of soap and water	[17]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[17]

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

# Conclusion

**4-Methylcinnamic acid** is a compound with significant potential, particularly in the realm of antifungal drug development. This guide has provided a detailed overview of its chemical and



physical properties, methods for its synthesis and purification, analytical techniques for its characterization, and insights into its biological activity. The experimental protocols and diagrams presented herein are intended to serve as a valuable resource for researchers and scientists working with this promising molecule. Further investigation into its specific molecular targets and signaling pathways will be crucial for fully elucidating its therapeutic potential.

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### References

- 1. researchgate.net [researchgate.net]
- 2. Cinnamic Acid Analogs as Intervention Catalysts for Overcoming Antifungal Tolerance -PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. The therapeutic role and mechanism of 4-Methoxycinnamic acid in fungal keratitis -PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. longdom.org [longdom.org]
- 6. The p38 Pathway: From Biology to Cancer Therapy PMC [pmc.ncbi.nlm.nih.gov]
- 7. Cinnamic acid Wikipedia [en.wikipedia.org]
- 8. fchpt.stuba.sk [fchpt.stuba.sk]
- 9. researchgate.net [researchgate.net]
- 10. 4-METHOXYCINNAMIC ACID synthesis chemicalbook [chemicalbook.com]
- 11. Natural products targeting the MAPK-signaling pathway in cancer: overview PMC [pmc.ncbi.nlm.nih.gov]
- 12. glpbio.com [glpbio.com]
- 13. people.chem.umass.edu [people.chem.umass.edu]
- 14. 4-Methylcinnamic acid | Antifungal | TargetMol [targetmol.com]
- 15. medchemexpress.com [medchemexpress.com]



- 16. Antifungal activity of cinnamic acid derivatives involves inhibition of benzoate 4hydroxylase (CYP53) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. jurnal.uns.ac.id [jurnal.uns.ac.id]
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